

Evaluating Pyriofenone's Impact on Non-Target Organisms: A Comparative Guide

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Compound of Interest

Compound Name: *Pyriofenone*

Cat. No.: *B131606*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the environmental impact of **Pyriofenone**, a fungicide used for controlling powdery mildew, with several alternative fungicides. The information is intended to assist researchers, scientists, and drug development professionals in making informed decisions regarding the selection and use of these agricultural chemicals. The comparison focuses on the effects on non-target organisms, presenting quantitative toxicity data, detailed experimental protocols, and visual representations of toxicological pathways and experimental workflows.

Executive Summary

Pyriofenone is a fungicide that is effective against powdery mildew on a variety of crops.^{[1][2]} When used according to label directions, it is generally considered to pose a negligible risk to a wide range of non-target organisms, including terrestrial invertebrates, birds, mammals, and most aquatic life.^[3] However, it may present a slight risk to freshwater algae and marine invertebrates.^[3] This guide provides a detailed comparison of **Pyriofenone** with other commonly used fungicides for powdery mildew control, such as Azoxystrobin, Boscalid, Myclobutanil, Trifloxystrobin, and Fluxapyroxad. The comparative data reveals variations in toxicity profiles across different non-target species, highlighting the importance of selecting fungicides with the most favorable environmental profile for a given application.

Comparative Toxicity Data

The following tables summarize the acute and chronic toxicity of **Pyriofenone** and its alternatives to key non-target organisms. The data is presented to facilitate a direct comparison of the potential environmental risks associated with each fungicide.

Table 1: Acute Toxicity to Aquatic Organisms

| Fungicide | Test Organism | Endpoint | Value (mg/L) | Reference |
|-----------------|--|-----------|--------------|-----------|
| Pyriofenone | Rainbow Trout (Oncorhynchus mykiss) | 96-h LC50 | >1.36 | [4] |
| Daphnia magna | 48-h EC50 | >1.96 | [4] | |
| Azoxystrobin | Rainbow Trout (Oncorhynchus mykiss) | 96-h LC50 | 0.47 | [5] |
| Daphnia magna | 48-h EC50 | 0.28 | [5] | |
| Boscalid | Rainbow Trout (Oncorhynchus mykiss) | 96-h LC50 | 2.7 | [6] |
| Daphnia magna | 48-h EC50 | 5.3 | [6] | |
| Myclobutanil | Rainbow Trout (Oncorhynchus mykiss) | 96-h LC50 | 2.3 | [7] |
| Daphnia magna | 48-h EC50 | 10.0 | [7] | |
| Trifloxystrobin | Rainbow Trout (Oncorhynchus mykiss) | 96-h LC50 | 0.015 | [8] |
| Daphnia magna | 48-h EC50 | 0.016 | [8] | |
| Fluxapyroxad | Rainbow Trout (Oncorhynchus mykiss) | 96-h LC50 | 0.55 | [9] |
| Daphnia magna | 48-h EC50 | 6.95 | [9] | |

Table 2: Chronic Toxicity to Aquatic Organisms

| Fungicide | Test Organism | Endpoint | Value (mg/L) | Reference |
|-----------------|---|-----------|--------------|-----------|
| Pyriofenone | Fathead Minnow (Pimephales promelas) | 28-d NOEC | 0.403 | [3] |
| Daphnia magna | 21-d NOEC | 0.13 | [3] | |
| Azoxystrobin | Fish | 28-d NOEC | 0.147 | [5] |
| Daphnia magna | 21-d NOEC | 0.044 | [5] | |
| Boscalid | Fish | 28-d NOEC | 0.34 | [6] |
| Daphnia magna | 21-d NOEC | 0.98 | [6] | |
| Myclobutanil | Fish | 28-d NOEC | 0.31 | [7] |
| Daphnia magna | 21-d NOEC | 0.91 | [7] | |
| Trifloxystrobin | Fish | 28-d NOEC | 0.002 | [8] |
| Daphnia magna | 21-d NOEC | 0.003 | [8] | |
| Fluxapyroxad | Fish | 28-d NOEC | 0.19 | [9] |
| Daphnia magna | 21-d NOEC | 1.2 | [9] | |

Table 3: Acute Toxicity to Honeybees (*Apis mellifera*)

| Fungicide | Route of Exposure | Endpoint | Value (μ g/bee) | Reference |
|-----------------|-------------------|-----------|------------------|--|
| Pyriofenone | Contact | 48-h LD50 | >100 | [4] [10] |
| | Oral | 48-h LD50 | >100 | |
| Azoxystrobin | Contact | 48-h LD50 | >200 | [11] |
| | Oral | 48-h LD50 | >200 | |
| Boscalid | Contact | 48-h LD50 | >100 | [6] |
| | Oral | 48-h LD50 | >166 | |
| Myclobutanil | Contact | 48-h LD50 | 23.3 | [7] |
| | Oral | 48-h LD50 | 9.4 | |
| Trifloxystrobin | Contact | 48-h LD50 | >200 | [8] |
| | Oral | 48-h LD50 | >100 | |
| Fluxapyroxad | Contact | 48-h LD50 | >100 | [9] |
| | Oral | 48-h LD50 | >100 | |

Table 4: Toxicity to Earthworms (*Eisenia fetida*)

| Fungicide | Endpoint | Value (mg/kg soil) | Reference |
|-----------------------------|-----------|--------------------|-----------|
| Pyriofenone | 14-d LC50 | >1000 | [12] |
| 56-d NOEC (reproduction) | 32 | [12] | |
| Azoxystrobin | 14-d LC50 | >1000 | [5] |
| 56-d NOEC (reproduction) | 240 | [5] | |
| Boscalid | 14-d LC50 | >500 | [6] |
| 56-d NOEC (reproduction) | 22.5 | [6] | |
| Myclobutanil | 14-d LC50 | >1000 | [7] |
| 56-d NOEC (reproduction) | 10 | [7] | |
| Trifloxystrobin | 14-d LC50 | >1000 | [8] |
| 56-d NOEC (reproduction) | 100 | [8] | |
| Fluxapyroxad | 14-d LC50 | >500 | [9] |
| 56-d NOEC (reproduction) | 3.1 | [9] | |

Experimental Protocols

The toxicity data presented in this guide are based on standardized test protocols, primarily those developed by the Organisation for Economic Co-operation and Development (OECD) and the United States Environmental Protection Agency (US EPA) Office of Chemical Safety and Pollution Prevention (OCSPP). These guidelines ensure the reliability and comparability of ecotoxicological data.

Aquatic Toxicity Testing:

- **Acute Fish Toxicity (OECD 203 / OCSPP 850.1075):** This test determines the median lethal concentration (LC50) of a substance to fish, typically rainbow trout, over a 96-hour exposure period.[\[9\]](#)[\[13\]](#) Fish are exposed to a range of concentrations of the test substance in a static or semi-static system.[\[7\]](#) Mortality is recorded at 24, 48, 72, and 96 hours.
- **Acute Daphnia Toxicity (OECD 202 / OCSPP 850.1010):** This test evaluates the acute immobilization of *Daphnia magna* after 48 hours of exposure to the test substance.[\[8\]](#)[\[14\]](#) The endpoint is the median effective concentration (EC50) that causes immobilization in 50% of the daphnids.[\[8\]](#)
- **Chronic Fish and Daphnia Toxicity (OECD 210 & 211 / OCSPP 850.1400 & 850.1300):** These longer-term tests assess the effects of the test substance on survival, growth, and reproduction over a significant portion of the organism's life cycle. The No-Observed-Effect Concentration (NOEC) is a key endpoint.

Terrestrial Toxicity Testing:

- **Honeybee Acute Contact and Oral Toxicity (OECD 214 & 213 / OCSPP 850.3020):** These tests determine the median lethal dose (LD50) of a substance to adult honeybees.[\[5\]](#)[\[15\]](#) For the contact test, the substance is applied directly to the thorax of the bees.[\[15\]](#) In the oral test, bees are fed a sucrose solution containing the test substance.[\[5\]](#)[\[15\]](#) Mortality is observed over 48 to 96 hours.
- **Earthworm Acute Toxicity (OECD 207 / OCSPP 850.3100):** This test determines the LC50 of a substance to earthworms in artificial soil over a 14-day period.[\[11\]](#)[\[16\]](#) Mortality and sublethal effects like weight change are assessed.
- **Earthworm Reproduction Test (OECD 222 / OCSPP 850.3100):** This chronic test evaluates the effects of a substance on the reproductive output (cocoon production and juvenile emergence) of earthworms over a period of 56 days to determine the NOEC.

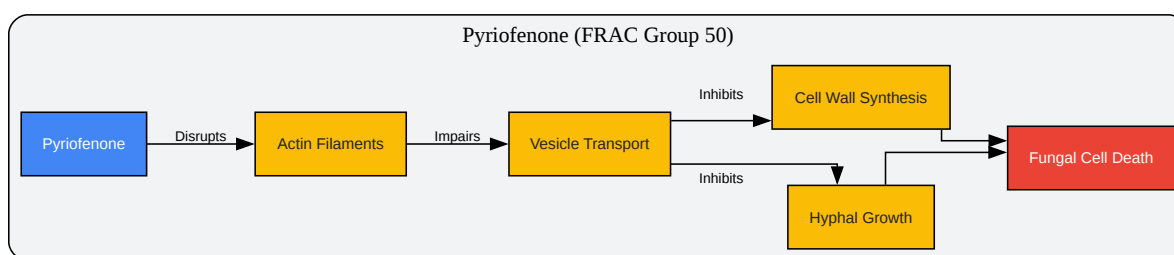
Soil Microorganism Toxicity Testing:

- **Soil Respiration (OECD 217):** This test measures the effect of a substance on the carbon dioxide production of soil microorganisms, indicating an impact on overall microbial activity.

- Nitrogen Transformation (OECD 216): This test assesses the effect of a substance on the rate of nitrification, a crucial process for soil fertility driven by specific microbial populations.

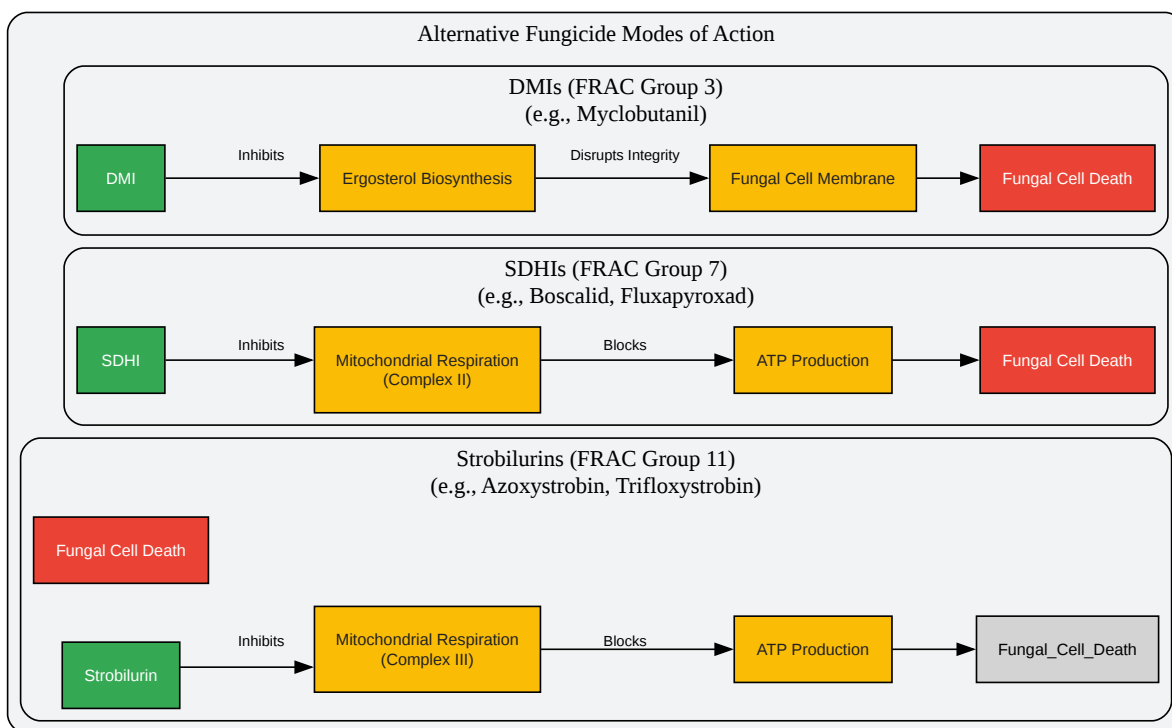
Signaling Pathways and Experimental Workflows

To visualize the mechanisms of toxicity and the experimental processes, the following diagrams have been generated using Graphviz (DOT language).



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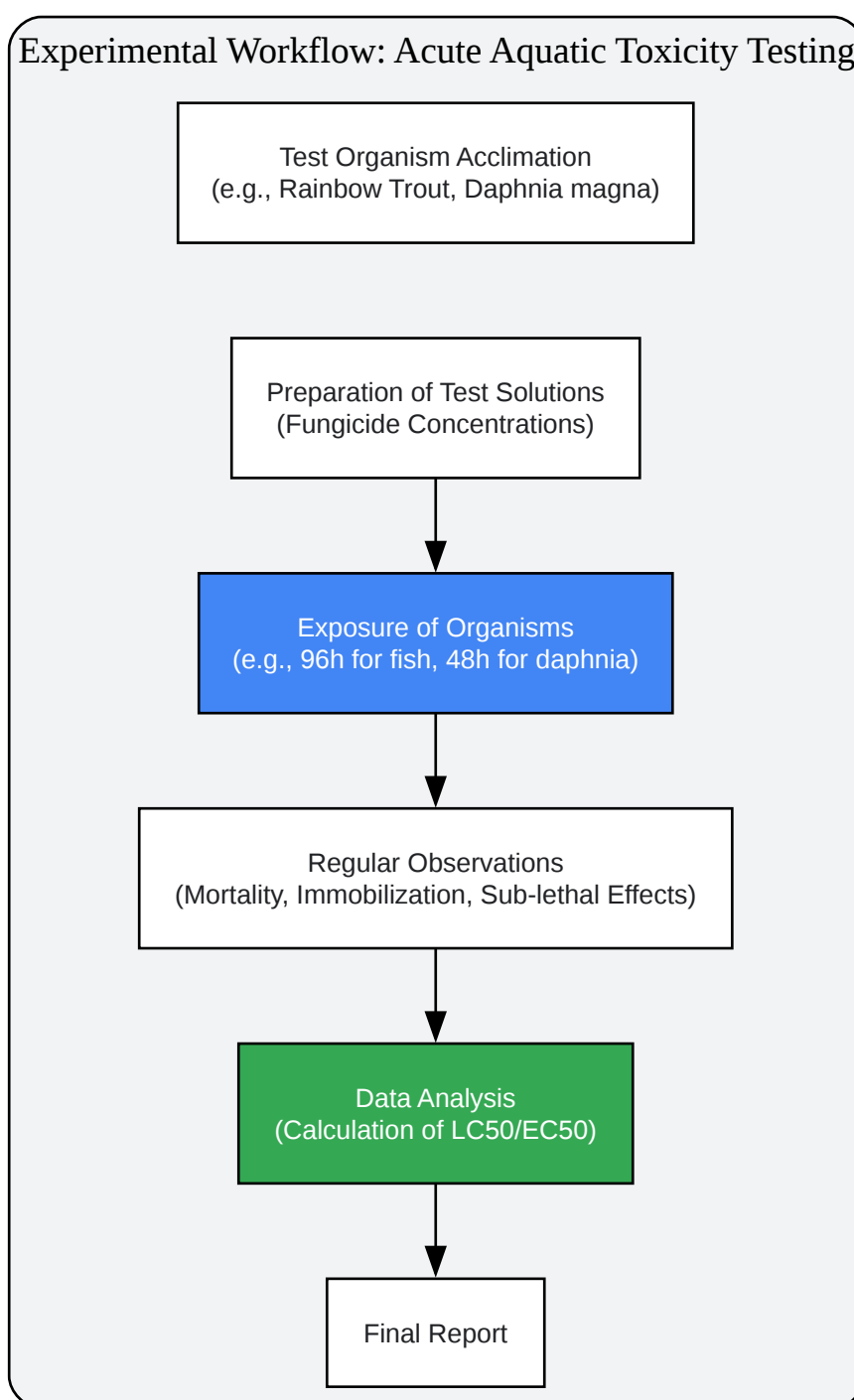
Caption: Signaling pathway for **Pyriofenone**'s fungicidal action.



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Caption: Signaling pathways for alternative fungicide classes.

Experimental Workflow: Acute Aquatic Toxicity Testing



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Caption: Workflow for acute aquatic toxicity experiments.

Experimental Workflow: Honeybee Acute Toxicity Testing

Collection of Young Adult Worker Bees

Preparation of Dosing Solutions
(Oral or Contact)

Individual Dosing of Bees

Incubation under Controlled Conditions
(Temperature, Humidity)

Mortality and Sub-lethal Effects Assessment
(24, 48, 72, 96 hours)

Calculation of LD50

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